

# Safety, handling, and disposal guidelines for 13-Oxabicyclo[10.1.0]tridecane.

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## Compound of Interest

Compound Name: 13-Oxabicyclo[10.1.0]tridecane

Cat. No.: B1582142

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## An In-Depth Technical Guide to the Safe Handling and Disposal of 13-Oxabicyclo[10.1.0]tridecane

This guide provides comprehensive safety, handling, and disposal protocols for **13-Oxabicyclo[10.1.0]tridecane** (CAS No. 286-99-7), a key bicyclic ether intermediate in advanced organic synthesis. Known alternatively as 1,2-Epoxycyclododecane, its utility is derived from the inherent reactivity of its strained epoxide ring.<sup>[1]</sup> This same reactivity, however, necessitates stringent safety protocols to mitigate risks for researchers and laboratory personnel. This document is intended for drug development professionals, researchers, and scientists, offering field-proven insights grounded in established safety principles.

## Section 1: Core Chemical Profile and Hazard Assessment

A foundational understanding of a compound's properties is the cornerstone of a robust safety protocol. The unique structural characteristics of **13-Oxabicyclo[10.1.0]tridecane**—a twelve-membered carbon ring fused to a three-membered oxirane (epoxide) ring—govern its physical behavior and chemical reactivity.<sup>[1]</sup>

### Physicochemical Properties

The compound is a colorless liquid with a distinct aromatic odor.<sup>[2]</sup> Its relatively high molecular weight and non-polar character dictate its solubility and vapor pressure, which are critical parameters for assessing exposure risk and designing appropriate engineering controls.

Property	Value	Source
CAS Number	286-99-7	[3][4]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O	[3]
Molecular Weight	182.30 g/mol	[3]
Appearance	Clear, colorless liquid	[2]
Boiling Point	147 °C @ 202 mm Hg	[2]
Melting Point	7 °C	[2]
Density	0.939 g/cm <sup>3</sup>	[2]
Solubility in Water	0.05 g/L (20 °C)	[2]

## Hazard Identification and GHS Classification

While the toxicological properties of **13-Oxabicyclo[10.1.0]tridecane** have not been fully investigated, the known hazards of the epoxide functional group provide a strong basis for a precautionary approach.[2] Epoxides as a class are recognized as moderate to strong irritants and potent skin sensitizers.[5] Data from a closely related analogue, 1-Vinyl-**13-oxabicyclo[10.1.0]tridecane**, indicates clear hazard classifications that should be provisionally adopted.[6]

**Causality of Hazard:** The high ring strain of the epoxide makes it susceptible to nucleophilic attack, a property exploited in synthesis.[1] This same reactivity allows the molecule to react with biological nucleophiles, such as amino and sulfhydryl groups in proteins, which can lead to skin irritation, allergic reactions, and eye damage.[5]

GHS Hazard Classification	Hazard Statement	Signal Word	Pictogram
Skin Irritation, Category 2	H315: Causes skin irritation	Warning	GHS07
Eye Irritation, Category 2A	H319: Causes serious eye irritation	Warning	GHS07
STOT SE, Category 3	H335: May cause respiratory irritation	Warning	GHS07

## Section 2: Proactive Safety: Handling Protocols and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are the primary defenses against chemical exposure. The following protocols are designed as a self-validating system to minimize risk during the handling of **13-Oxabicyclo[10.1.0]tridecane**.

### Engineering Controls: The First Line of Defense

The primary route of exposure is through direct contact and inhalation of vapors.<sup>[6]</sup> Therefore, all manipulations of this compound must be performed within a certified chemical fume hood to maintain low airborne concentrations.<sup>[6]</sup> The facility should be equipped with an operational eyewash fountain and safety shower in the immediate vicinity of the work area.<sup>[6]</sup>

### Personal Protective Equipment (PPE): A Mandate, Not a Suggestion

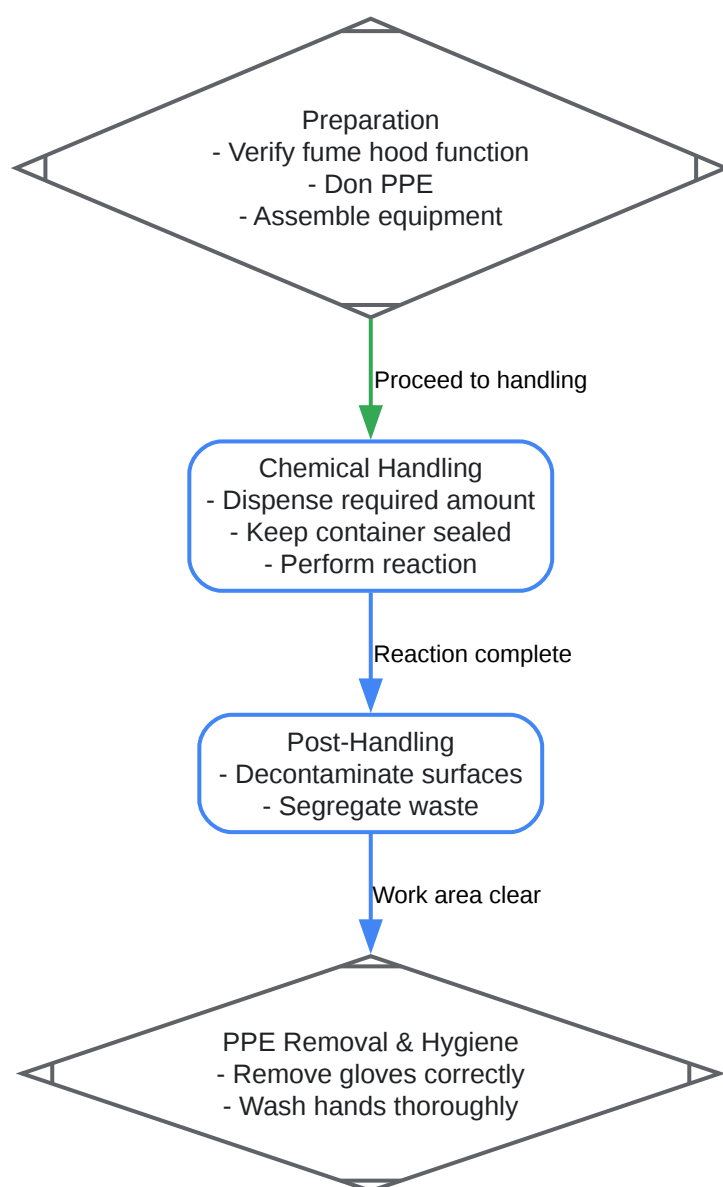
Proper PPE is critical. The minimum required PPE includes:

- **Hand Protection:** Wear protective gloves made of nitrile or butyl rubber.<sup>[5]</sup> These materials provide adequate resistance to epoxides. Always inspect gloves for tears or punctures before use and remove them using the proper technique to avoid contaminating the skin. Change gloves immediately if contamination is suspected.

- Eye Protection: Chemical safety goggles are mandatory.<sup>[5]</sup> If there is a significant risk of splashing, a full face shield should be worn in addition to goggles.<sup>[5]</sup>
- Skin and Body Protection: A lab coat must be worn and fully fastened. For larger quantities or tasks with a higher splash potential, a chemically resistant apron is recommended.
- Respiratory Protection: While working in a fume hood should be sufficient, if ventilation is inadequate or if aerosols are generated, an air-purifying respirator with an organic vapor cartridge is necessary.<sup>[7]</sup><sup>[8]</sup>

## Standard Handling Workflow

The following workflow ensures a systematic and safe approach to handling **13-Oxabicyclo[10.1.0]tridecane**.



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Caption: Standard workflow for handling **13-Oxabicyclo[10.1.0]tridecane**.

## Section 3: Reactive Measures: Emergency and Spill Response

Preparedness is key to mitigating the impact of an accidental release or exposure.

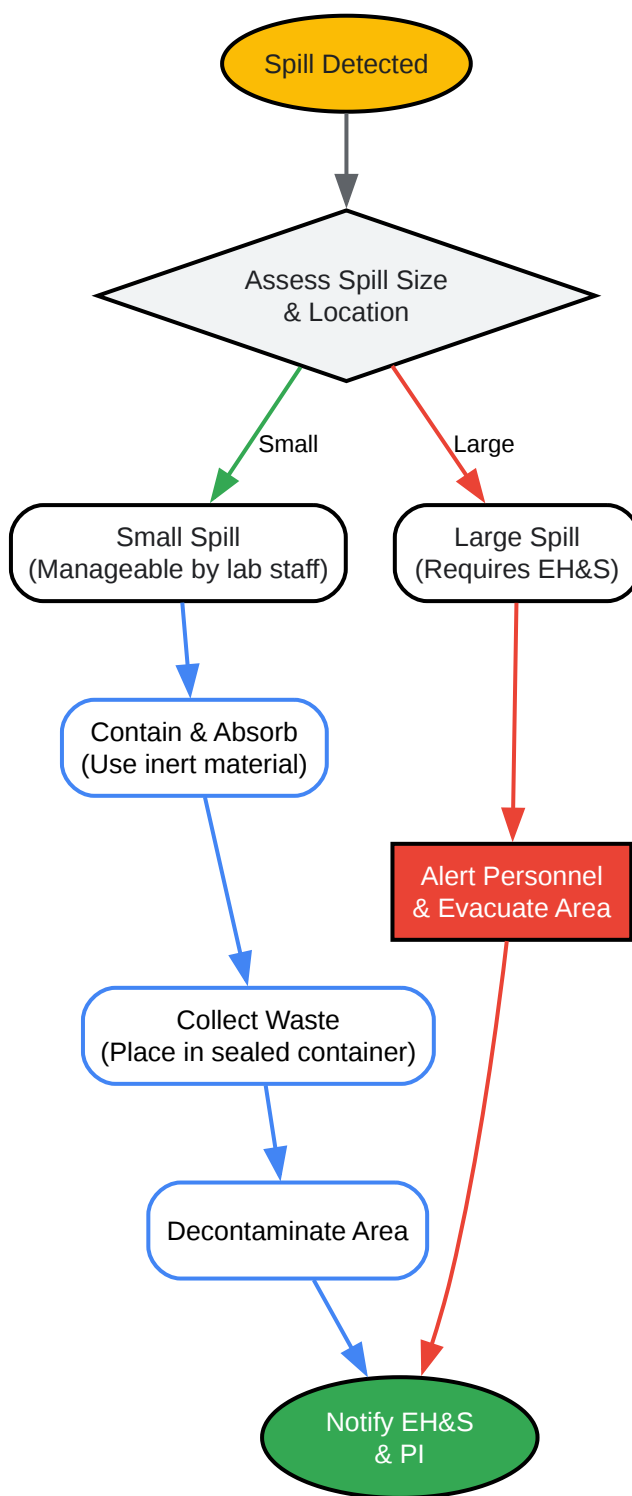
### First Aid Procedures

Immediate and correct first aid can significantly reduce harm.

- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[2] If skin irritation occurs or persists, seek medical advice.[6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[6]
- Inhalation: Move the affected person to fresh air immediately.[2] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention if you feel unwell.[6]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[2] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6]

## Spill Management Protocol

A spill must be handled promptly and safely. The following decision tree outlines the appropriate response.



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Caption: Decision workflow for managing a chemical spill.

For any spill, ensure adequate ventilation and prevent the material from entering drains or waterways.<sup>[6]</sup>

## Section 4: Long-Term Integrity: Storage and Waste Disposal

Proper storage and disposal are essential for laboratory safety and environmental compliance.

### Storage Conditions

To maintain chemical stability and prevent hazardous reactions, **13-Oxabicyclo[10.1.0]tridecane** must be stored under the following conditions:

- Container: Keep in a tightly closed, original container.<sup>[6]</sup>
- Environment: Store in a cool, dry, and well-ventilated area.<sup>[6]</sup> Recommended long-term storage is between 2-8°C.<sup>[9]</sup>
- Incompatibilities: Store away from incompatible substances, particularly strong oxidizing agents, strong acids, and strong bases.<sup>[2][6][10]</sup>
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.<sup>[2][6]</sup>

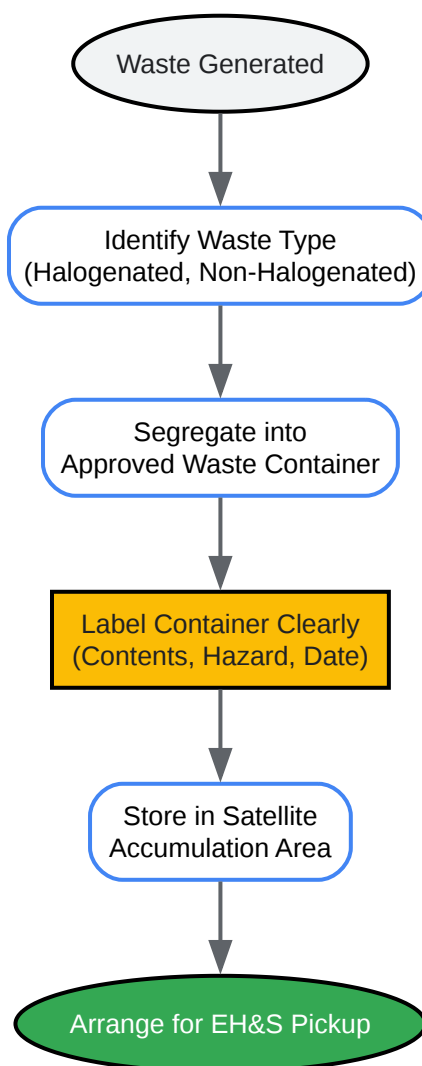
### Waste Disposal

Chemical waste disposal is strictly regulated. The primary directive is to consult and adhere to all local, state, and federal regulations.

Causality of Disposal Method: The compound's low water solubility and potential for environmental persistence mean it should not be disposed of down the drain.<sup>[2][11]</sup> The most common and accepted methods for organic compounds of this nature are incineration or disposal in a licensed hazardous waste facility.

The following diagram outlines the general workflow for chemical waste management.





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Caption: General workflow for chemical waste segregation and disposal.

Ultimately, all contents and the container must be disposed of at an approved waste disposal plant.[6]

## Conclusion

**13-Oxabicyclo[10.1.0]tridecane** is a valuable synthetic intermediate whose safe use hinges on a proactive and informed approach. By understanding its inherent chemical reactivity, adhering to stringent handling and PPE protocols, being prepared for emergencies, and following correct storage and disposal procedures, researchers can effectively manage the

risks associated with this compound. The principles and protocols outlined in this guide provide a robust framework for ensuring a safe laboratory environment.

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